

H-0104 Dihydrochloride: A Technical Guide to its Molecular Structure and Synthesis

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Compound of Interest

Compound Name: *H-0104 dihydrochloride*

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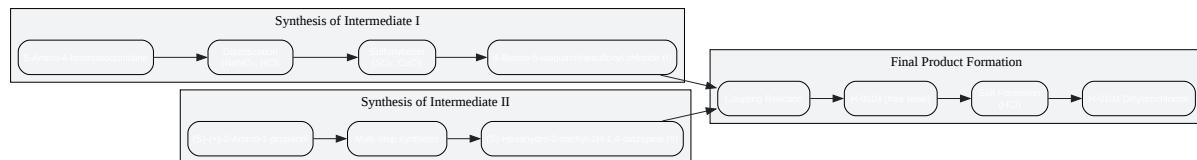
This technical guide provides an in-depth overview of the molecular structure and a proposed synthetic route for **H-0104 dihydrochloride**, a potent Rho-associated coiled-coil forming protein kinase (ROCK) inhibitor. The information compiled herein is intended to support research and development efforts in the fields of medicinal chemistry and pharmacology.

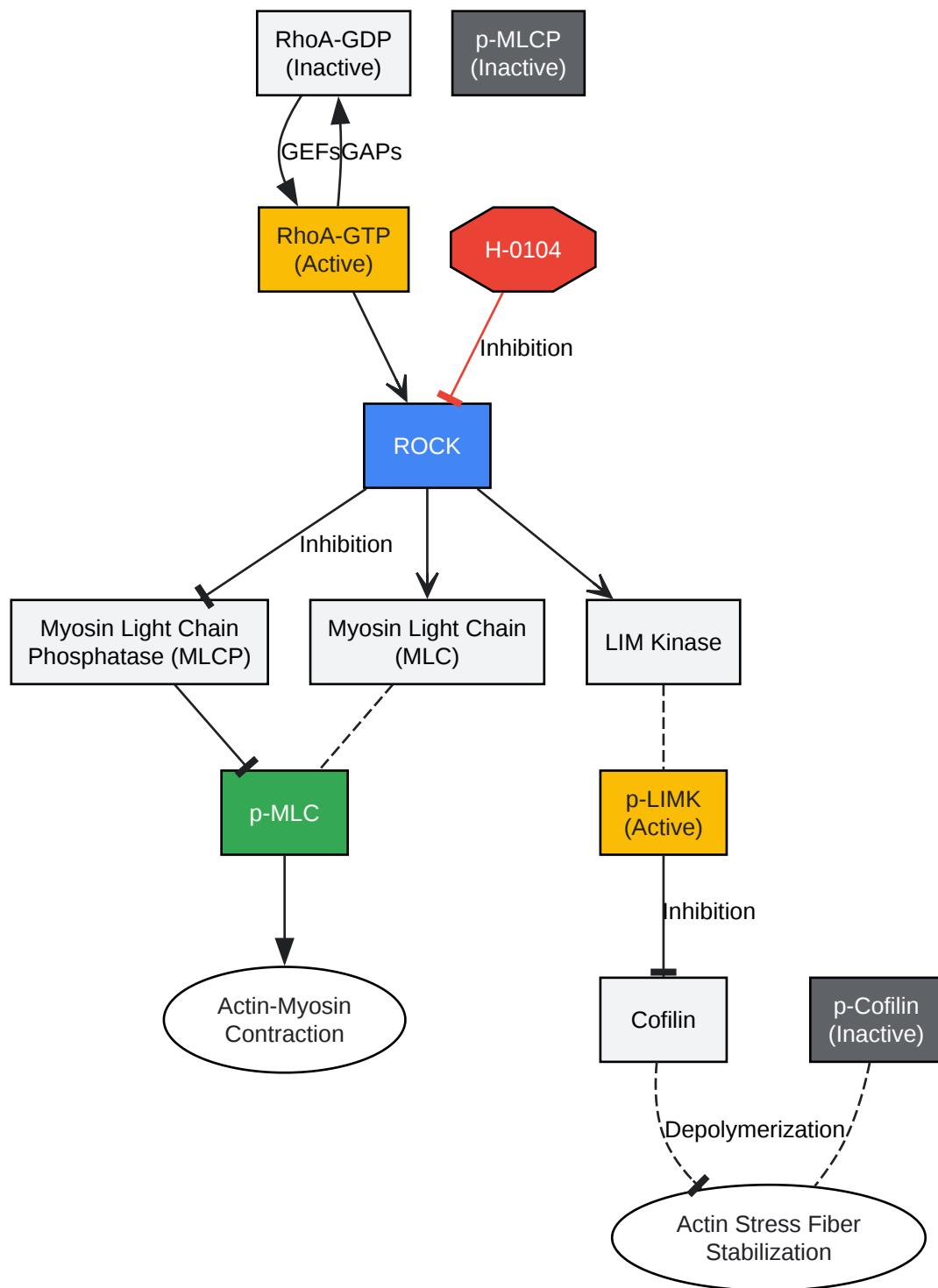
Molecular Structure and Properties

H-0104 dihydrochloride, systematically named (2S)-1-[(4-Bromo-5-isoquinoliny) sulfonyl]hexahydro-2-methyl-1H-1,4-diazepine dihydrochloride, is a small molecule inhibitor of ROCK.^[1] Its chemical properties are summarized in the table below.

| Property | Value |
|------------------|---|
| Chemical Formula | C ₁₅ H ₂₀ BrCl ₂ N ₃ O ₂ S |
| Molecular Weight | 457.21 g/mol ^[2] |
| Canonical SMILES | C[C@@H]1N(CCCNC1S(=O)(=O)c2cc(C=C3=C2C(Br)=CN=C3)=O.[H]Cl.[H]Cl) |
| InChI Key | HVNZBMLWOCZURY-IDMXKUIJSA-N ^[1] |
| CAS Number | 913636-88-1 ^[1] |

The molecular structure of **H-0104 dihydrochloride** is characterized by a central (S)-2-methyl-1,4-diazepane ring linked via a sulfonamide bridge to a 4-bromo-isoquinoline moiety. The stereochemistry at the methyl-substituted carbon of the diazepine ring is crucial for its biological activity.



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References

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- 2. benthamscience.com [benthamscience.com]
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